

# 2-Ethyloxetane-2-carboxylic acid CAS number and molecular formula

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## Compound of Interest

Compound Name: 2-Ethyloxetane-2-carboxylic acid

Cat. No.: B2457475

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## Prospective Technical Guide: 2-Ethyloxetane-2-carboxylic acid

Disclaimer: Direct experimental data, including a registered CAS number, for **2-Ethyloxetane-2-carboxylic acid** is not available in the current scientific literature. This guide is a prospective document based on established chemical principles and data from analogous compounds, intended to aid researchers in the synthesis and characterization of this molecule.

## Introduction

Oxetanes are four-membered cyclic ethers that have garnered significant interest in medicinal chemistry and drug development. Their unique conformational properties and ability to act as bioisosteres for common functional groups make them valuable scaffolds in the design of novel therapeutics. **2-Ethyloxetane-2-carboxylic acid** is a substituted oxetane that holds potential as a building block for more complex molecules. This guide provides a hypothetical framework for its synthesis, potential properties, and handling considerations.

## Molecular and Physicochemical Properties

While no experimental data for **2-Ethyloxetane-2-carboxylic acid** exists, its fundamental properties can be predicted.

Property	Predicted Value	Basis of Prediction
CAS Number	Not Assigned	No registration found in chemical databases.
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>	Based on the chemical structure (C <sub>4</sub> H <sub>6</sub> O <sub>3</sub> for oxetane-2-carboxylic acid + C <sub>2</sub> H <sub>4</sub> for the ethyl group).
Molecular Weight	130.14 g/mol	Calculated from the molecular formula.
Appearance	Predicted to be a colorless oil or low-melting solid	General property of similar small-molecule carboxylic acids.
Solubility	Predicted to be soluble in polar organic solvents (e.g., ethanol, DMSO, DMF) and moderately soluble in water.	Based on the presence of a polar carboxylic acid group and a small alkyl chain.

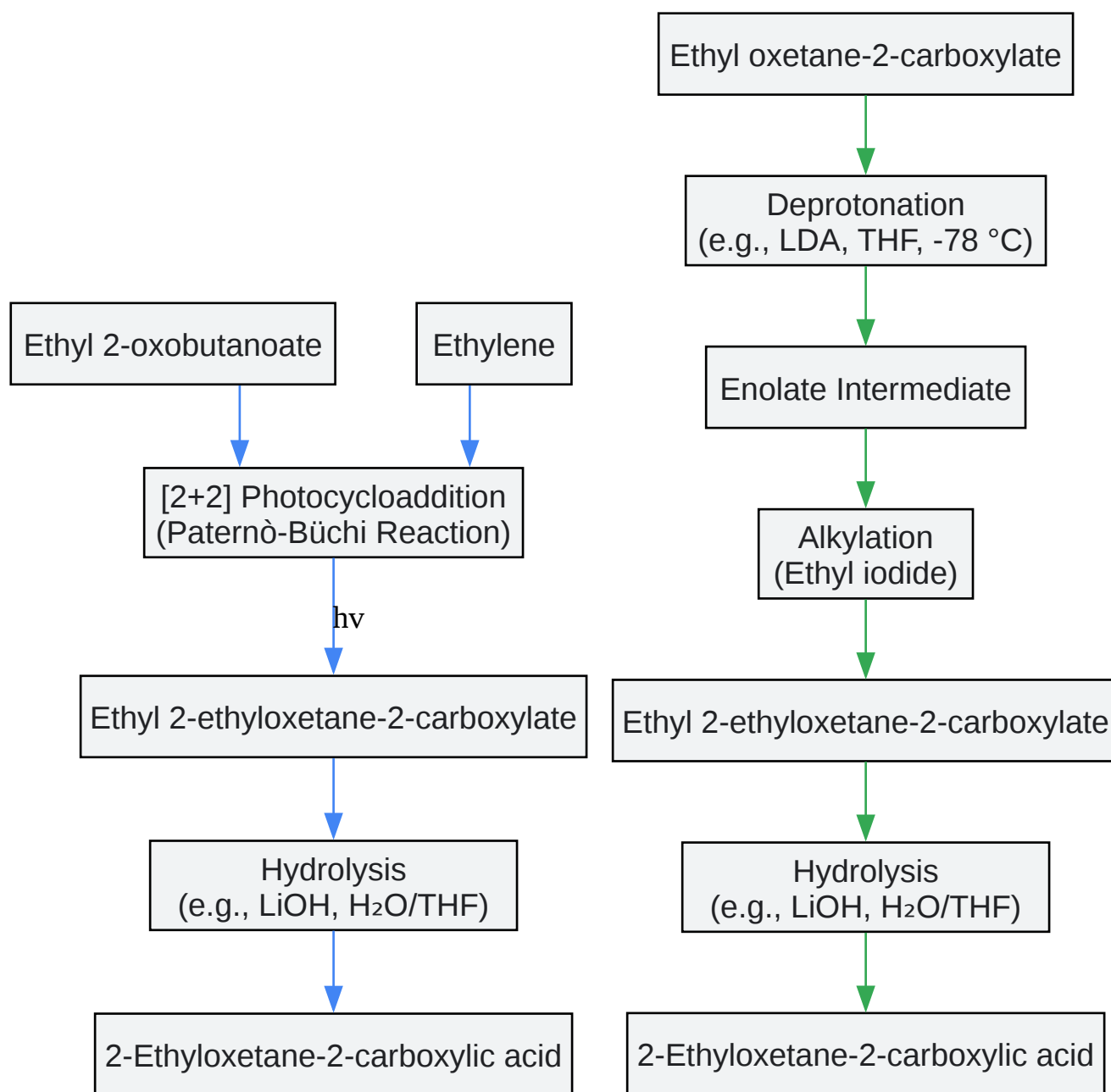
## Proposed Synthetic Pathways

The synthesis of **2-Ethyloxetane-2-carboxylic acid** has not been explicitly described. However, two plausible synthetic routes can be proposed based on established methodologies for the synthesis of substituted oxetanes.

### Pathway A: Paternò-Büchi Reaction and Subsequent Oxidation

This pathway involves the [2+2] photocycloaddition of an appropriate  $\alpha$ -ketoester with an alkene, followed by hydrolysis of the resulting ester.

Workflow Diagram:



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